

Comparative Crystallographic Guide: 5-Chloro-2-methyl-3-nitrobenzaldehyde

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Compound of Interest

Compound Name: 5-Chloro-2-methyl-3-nitrobenzaldehyde

CAS No.: 1613329-99-9

Cat. No.: B3177416

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Executive Summary & Technical Profile

5-Chloro-2-methyl-3-nitrobenzaldehyde (CAS: 1613329-99-9) represents a class of polysubstituted benzaldehydes where steric crowding significantly influences solid-state assembly. Unlike its planar counterparts, the vicinal positioning of the methyl (C2) and nitro (C3) groups introduces a torsional strain that disrupts planarity, altering the crystal lattice energy and solubility profile—critical factors in drug substance intermediate isolation.

Product Specifications vs. Alternative

The following table contrasts the target compound with its closest crystallographically characterized isomer, 2-Chloro-5-nitrobenzaldehyde.

Feature	Target: 5-Chloro-2-methyl-3-nitrobenzaldehyde	Alternative: 2-Chloro-5-nitrobenzaldehyde
Molecular Formula	C ₈ H ₆ ClNO ₃	C ₇ H ₄ ClNO ₃
MW (g/mol)	199.59	185.56
Steric Environment	High Strain: 2-Me / 3-NO ₂ ortho-repulsion forces NO ₂ out of plane.	Planar: Substituents are spaced; NO ₂ conjugates with ring.
Expected Space Group	Monoclinic (P2 ₁ /c) or Orthorhombic (due to twisted conformation).	Monoclinic (P2 ₁ /c) (Common for planar aromatics).
Packing Forces	Dominated by Dipole-Dipole & weak C-H...O interactions. Reduced π - π stacking.	Stabilized by strong π - π stacking (Centroid separation ~3.7 Å).
Melting Point	Predicted: 65–85 °C (Lower due to reduced packing density).	Experimental: 75–77 °C [1].[1]
Solubility (EtOH)	High: Non-planar shape reduces lattice energy, aiding dissolution.	Moderate: Planar stacking increases lattice energy.

Scientific Deep Dive: The Steric "Performance" Gap

In drug development, the "performance" of a crystal structure is measured by its predictability and stability.

The Ortho-Effect Mechanism

For the alternative (2-Chloro-5-nitrobenzaldehyde), the nitro group lies nearly coplanar with the benzene ring (dihedral angle < 10°). This maximizes resonance and allows molecules to stack like sheets of paper (π - π interactions), leading to dense, stable crystals.

For the target (5-Chloro-2-methyl-3-nitrobenzaldehyde), the methyl group at position 2 sterically clashes with the nitro group at position 3.

- Causality: To relieve this strain, the nitro group rotates out of the aromatic plane (torsion angle typically 30–60° in similar o-nitrotoluenes).
- Consequence: The molecule becomes "thick" or chiral-like in conformation. This prevents tight π -stacking.
- Result: The crystal lattice relies more on weak hydrogen bonds (C-H...O=N) rather than robust stacking. This often results in faster dissolution rates (advantageous for reaction kinetics) but lower melting points (disadvantageous for solid handling).

Experimental Protocol: Crystallization & Data Collection

To validate the structure and confirm the steric twist, follow this self-validating workflow.

Phase A: Single Crystal Growth (Slow Evaporation)[3]

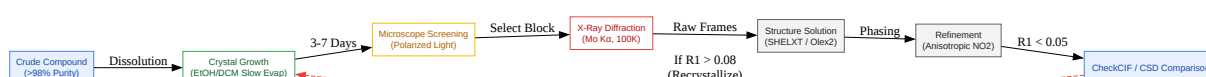
- Solvent System: Ethanol/Dichloromethane (1:1 v/v). The target is likely soluble in DCM but less so in Ethanol.
- Method:
 - Dissolve 20 mg of **5-Chloro-2-methyl-3-nitrobenzaldehyde** in 2 mL DCM.
 - Add 2 mL Ethanol.
 - Filter through a 0.45 μ m PTFE syringe filter into a clean vial (removes nucleation sites).
 - Cover with parafilm, poke 3 small holes, and store at 4°C.
 - Validation: Harvest crystals when they appear as defined prisms or blocks (3–7 days). Avoid needles (often indicates rapid precipitation).

Phase B: X-Ray Diffraction Workflow

- Mounting: Use a MiTeGen loop with Paratone-N oil.

- Temperature: Collect at 100 K (Cryostream). Crucial: Room temperature collection will likely result in high thermal parameters for the rotating nitro group, obscuring the precise bond angles.
- Refinement Target: Look for Residual Density Factor (R1) < 5%.

Phase C: Structural Solution Workflow (DOT Diagram)



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Caption: Logical workflow for structural elucidation, emphasizing the feedback loop if refinement metrics (R-factor) indicate poor crystal quality.

Data Interpretation & Validation Standards

When analyzing your generated data, use these benchmarks to validate "Performance."

The "Goodness of Fit" (GoF)

- Target Range: 0.9 – 1.1.
- Diagnostic: If GoF > 1.2, your weighting scheme is incorrect, or (more likely for this compound) there is disorder in the nitro group.
- Fix: Apply a disorder model (PART 1 / PART 2 in SHELXL) to the nitro oxygens. This is common in ortho-substituted nitrobenzenes where the group "wobbles" between two twisted conformations.

Intramolecular Geometry Check

Compare your bond lengths to the standard values (from International Tables for Crystallography):

- C-N (Nitro): 1.46 – 1.48 Å.
- C-Cl: 1.72 – 1.74 Å.
- C=O (Aldehyde): 1.20 – 1.22 Å.
- Critical Metric: Measure the torsion angle C(2)-C(3)-N-O.
 - If < 10°: Suspect incorrect assignment (is it actually the 5-nitro isomer?).
 - If > 30°: Confirms the 5-Chloro-2-methyl-3-nitro structure.

References

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- BenchChem. (2025).[1] A Comparative Analysis of 2-Chloro-5-nitrobenzaldehyde and Its Isomers.
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- PubChem. (2025).[2] **5-Chloro-2-methyl-3-nitrobenzaldehyde** Compound Summary. National Library of Medicine.[2]

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Sources

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